

Personal protective equipment for handling Tin chromate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tin chromate

Cat. No.: B14674120

[Get Quote](#)

Essential Safety and Handling of Tin Chromate

This guide provides critical safety and logistical information for the handling and disposal of **Tin Chromate**, tailored for research and drug development professionals. Adherence to these procedures is essential for ensuring a safe laboratory environment.

Health Hazard Information

Tin chromate and its related compounds present significant health risks. Chromates are known to be corrosive, skin sensitizers, and carcinogenic.[1][2] Inorganic tin compounds can cause irritation to the eyes, skin, and respiratory tract.[3][4][5] Short-term exposure through inhalation may lead to irritation, chest pain, and dizziness, while long-term exposure can result in more severe conditions, including lung damage and cancer.[2]

Quantitative Exposure Limits and Physical Properties

The following tables summarize key quantitative data for tin compounds and chromates.

Table 1: Occupational Exposure Limits

Compound Family	Regulation	Exposure Limit (Time-Weighted Average)
Inorganic Tin Compounds (as Sn)	OSHA PEL	2 mg/m ³ (8-hr TWA)[3]
ACGIH TLV	2 mg/m ³ (8-hr TWA)[6]	
Canadian Provinces (AB, BC, ON, QC)	2 mg/m ³ (8-hr TWA)[6]	
Chromates (as Cr)	NIOSH REL	0.001 mg/m ³ (10-hr TWA)[7][8]
ACGIH TLV	0.001 mg/m ³ (8-hr TWA)[7][8]	
OSHA PEL	0.1 mg/m ³ (Ceiling)[7][8]	
IDLH	15 mg/m ³ [7][8]	

Table 2: Physical and Chemical Properties

Substance	Property	Value
Tin	Melting Point	231.9 °C / 449 °F[3][4]
	Boiling Point	2507 °C / 4545 °F[3]
	Relative Density	7.31 g/cm ³ (at 25 °C)[4]
	Water Solubility	Insoluble (Slightly soluble in hot water)[3][4]
Calcium Chromate*	Melting Point	200 °C / 392 °F[7]
	Specific Gravity	2.9 (water = 1)[7]
	Water Solubility	Slightly soluble[7]

Note: Data for Calcium Chromate is provided as a representative example for chromate compounds.

Operational and Disposal Plans

Personal Protective Equipment (PPE)

A systematic review of the work process is necessary to ensure that appropriate risk management measures and PPE are in place.^[1]

- **Eye Protection:** Tightly fitting safety goggles are mandatory.^[1] A full-face shield is required where there is a risk of splashes.^{[1][9]}
- **Hand Protection:** Use chemical-resistant gloves made of materials such as butyl rubber, fluorinated rubber, polychloroprene, or polyvinyl chloride.^[1] Gloves must be changed immediately if contaminated.^[1]
- **Body Protection:** A chemical-resistant protective suit and appropriate footwear are necessary to prevent skin contact.^[1] For tasks with significant exposure potential, a corrosive-resistant apron and gauntlets should be considered.^[10]
- **Respiratory Protection:** The selection of respiratory protection depends on the anticipated exposure level.
 - **Lower Exposure Potential:** A P3 filter mask is recommended for potential exposure to dusts or aerosols.^[1]
 - **Higher Exposure Potential:** A half-face or full-face respirator with a P3 filter is appropriate.^[11] In areas with limited ventilation, a supplied-air respirator may be necessary.^[11] For inorganic tin compounds, respirator selection is based on the concentration, ranging from a quarter-mask respirator at up to 10 mg/m³ to a full-facepiece self-contained breathing apparatus for unknown or IDLH conditions.^[3]

Handling and Storage Procedures

- **Engineering Controls:** Work should be conducted in a well-ventilated area, preferably within a fume hood equipped with a HEPA filter to evacuate chromates at the source.^{[11][12]}
- **Safe Handling Practices:**
 - Avoid generating dust during handling.^{[2][4]}
 - Wash hands thoroughly with soap and water after handling the material.^{[4][6]}

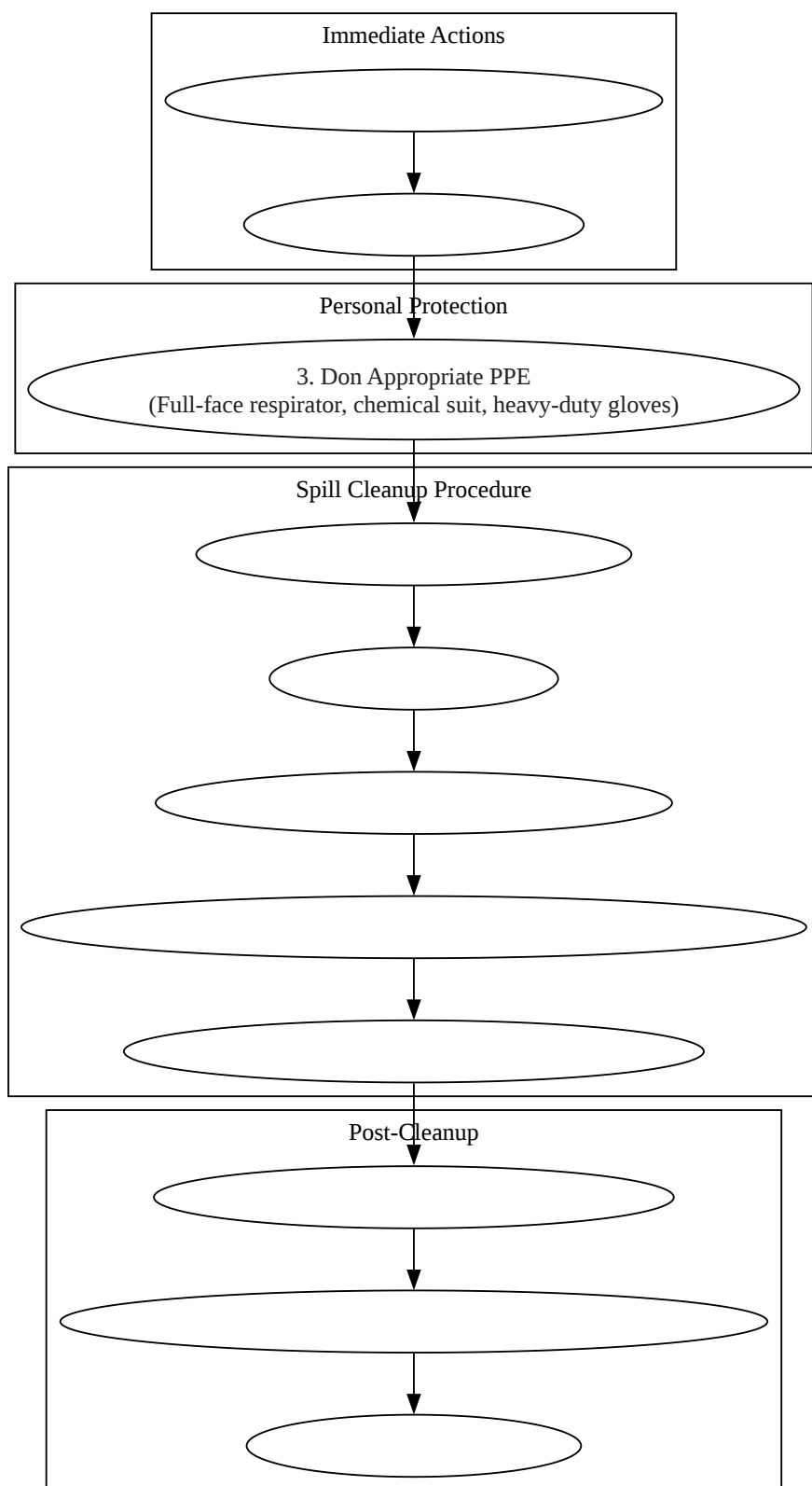
- Contaminated work clothing should not be allowed out of the workplace and must be properly cleaned before reuse.[13][14]
- Do not eat, drink, or smoke in areas where **Tin Chromate** is handled.[6]
- Storage: Store **Tin Chromate** in tightly closed, properly labeled containers in a cool, dry, and well-ventilated area.[7][13] Keep it away from incompatible materials such as combustibles and strong acids.[7]

Disposal Plan

- Waste Collection: All **Tin Chromate** waste, including contaminated materials, should be collected in appropriate, sealed containers for disposal.[2]
- Disposal Method: Dispose of waste in accordance with all local, regional, national, and international regulations.[6] Contact a licensed professional waste disposal service. Do not empty into drains or sewers.[7][15]
- Contaminated Packaging: Handle contaminated packages in the same manner as the substance itself.[15]

Emergency Procedures

Spill Response



[Click to download full resolution via product page](#)

First Aid Measures

- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15-20 minutes, removing contact lenses if possible.[4] Seek immediate medical attention.[5]
- Skin Contact: Remove all contaminated clothing, shoes, and jewelry immediately.[2] Wash the affected skin area with soap and plenty of water for at least 15-20 minutes.[2] Seek medical attention if irritation persists.[4]
- Inhalation: Move the individual to fresh air immediately.[4] If breathing has stopped, perform artificial respiration.[2] Seek immediate medical attention.[3]
- Ingestion: Do not induce vomiting. Rinse the mouth with water.[4] Seek immediate medical attention.[3][5]

Note: The search results did not contain specific experimental protocols for citation. The information provided is based on general safety data sheets and guidelines for handling chromates and tin compounds.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. jonesdayreach.com [jonesdayreach.com]
2. chem-on.com.sg [chem-on.com.sg]
3. CDC - NIOSH Pocket Guide to Chemical Hazards - Tin [cdc.gov]
4. fishersci.com [fishersci.com]
5. dla.mil [dla.mil]
6. mgchemicals.com [mgchemicals.com]
7. nj.gov [nj.gov]
8. nj.gov [nj.gov]

- 9. Protect Yourself: Essential Safety Gear For Hard Chrome Plating – DVS Enterprises [dvsenterprises.co.in]
- 10. Reddit - The heart of the internet [reddit.com]
- 11. jonesdayreach.com [jonesdayreach.com]
- 12. ecommerce.ibaosteel.com [ecommerce.ibaosteel.com]
- 13. axalta.com [axalta.com]
- 14. osha.gov [osha.gov]
- 15. carlroth.com [carlroth.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Tin chromate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14674120#personal-protective-equipment-for-handling-tin-chromate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com